

# Toxicological Profile of 4-Methylbenzophenone: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methylbenzophenone

Cat. No.: B132839

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## Introduction

**4-Methylbenzophenone** (4-MBP), a substituted derivative of benzophenone, is utilized as a photoinitiator in UV-cured inks and coatings, which are often applied to food packaging materials.<sup>[1]</sup> Its potential for migration into foodstuffs has prompted toxicological evaluation to ensure consumer safety. This technical guide provides a comprehensive overview of the current toxicological data for **4-Methylbenzophenone**, with a focus on quantitative data, experimental methodologies, and mechanistic insights.

## Acute Toxicity

**4-Methylbenzophenone** exhibits low acute toxicity following oral and intraperitoneal administration in rodent models.

Table 1: Acute Toxicity of **4-Methylbenzophenone**

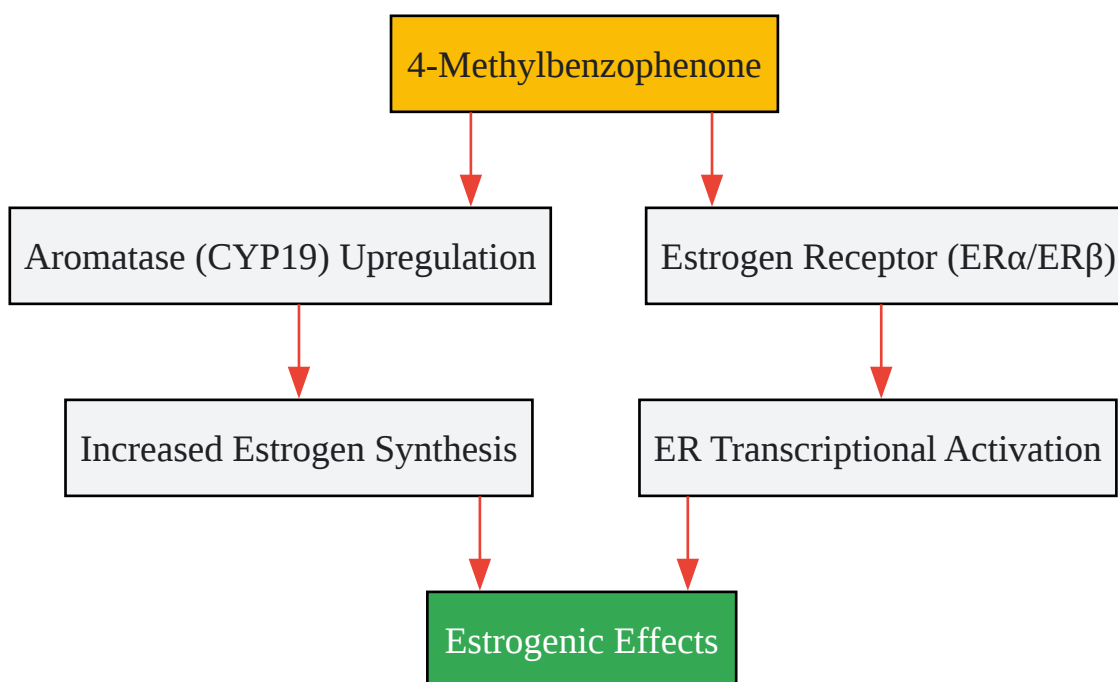
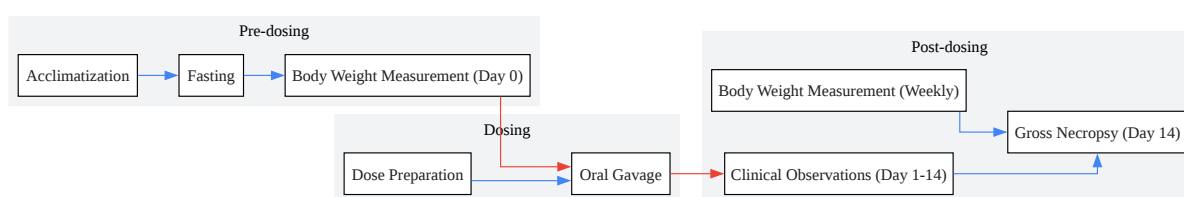
Test Guideline	Species	Strain	Sex	Route of Administration	Vehicle	LD50	Observations
OECD 423	Rat	Wistar	Female	Oral (gavage)	Corn oil	>2000 mg/kg bw	No mortality or clinical signs of toxicity were observed. [2][3]
Not specified	Mouse	Not specified	Not specified	Intraperitoneal	Not specified	250 mg/kg bw	Data from safety data sheet.

## Experimental Protocols: Acute Oral Toxicity (as per OECD Guideline 423)

The acute oral toxicity of **4-Methylbenzophenone** was assessed in female Wistar rats following the Acute Toxic Class Method (OECD Guideline 423).  
[2][3]

- **Test Animals:** Healthy, young adult female Wistar rats were used. Animals were acclimatized to laboratory conditions for at least 5 days prior to the study.  
[2][3]
- **Housing and Feeding:** The animals were housed in air-conditioned rooms with controlled temperature ( $22 \pm 3^{\circ}\text{C}$ ) and humidity (30-70%).  
[2][3] Standard laboratory diet and drinking water were provided ad libitum, except for a fasting period of at least 16 hours before administration of the test substance.  
[2][3]
- **Dose Administration:** A starting dose of 2000 mg/kg body weight was administered by oral gavage.  
[2] For lower doses, the test item was prepared in corn oil.  
[3] The volume administered was based on the animal's body weight.  
[4]

- Observations: Animals were observed for clinical signs of toxicity several times on the day of administration and at least once daily for 14 days.[2][3] Body weights were recorded before administration and weekly thereafter.[2][3]
- Pathology: At the end of the 14-day observation period, all animals were subjected to gross necropsy.[2]



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## References

- 1. researchgate.net [researchgate.net]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. agc-chemicals.com [agc-chemicals.com]
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